

Safe handling and disposal of IT-143B in the lab

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Compound of Interest

Compound Name: IT-143B

Cat. No.: B15564318

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Application Notes and Protocols for IT-143B

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and disposal of **IT-143B** in a laboratory setting. **IT-143B** is a piericidin-class antibiotic isolated from *Streptomyces* sp.[1]. As a potent small molecule, adherence to strict safety protocols is essential to ensure personnel safety and prevent environmental contamination.

Physicochemical and Biological Data

IT-143B is a higher homologue of the piericidin class of antibiotics[1]. While specific quantitative biological data for **IT-143B** is not readily available in public literature, data for the closely related compound Piericidin A, a known inhibitor of mitochondrial Complex I, is provided below for reference and comparative purposes. It is presumed that **IT-143B** shares a similar mechanism of action.

Table 1: Physicochemical Properties of **IT-143B**

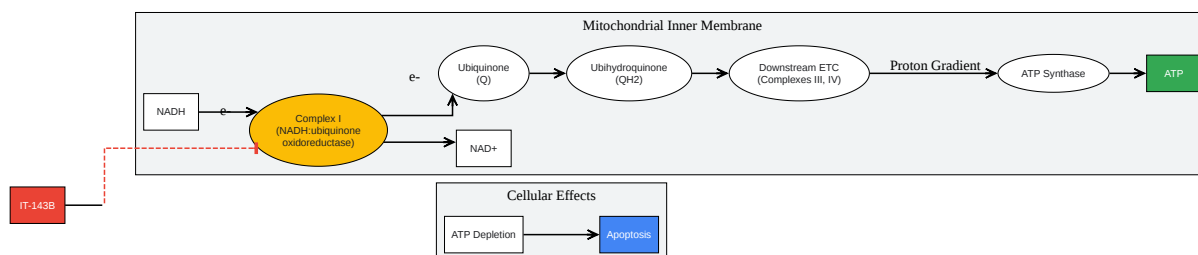
Property	Value
Molecular Formula	C28H41NO4
Molecular Weight	455.63 g/mol
Purity	>95% by HPLC
Long-Term Storage	-20°C
Solubility	Soluble in ethanol, methanol, DMF, or DMSO[1]
CAS Number	183485-34-9

Table 2: Representative Biological Activity of Piericidin A (as a proxy for **IT-143B**)

Cell Line/Organism	Assay	Result (IC50/MIC)
Tn5B1-4 cells	Viability Assay	0.061 µM[2]
HepG2 cells	Viability Assay	233.97 µM[2]
Hek293 cells	Viability Assay	228.96 µM[2]
Aspergillus fumigatus	Antifungal Activity	Active (MIC not specified)[1]
Micrococcus luteus	Antibacterial Activity	Active (MIC not specified)[1]
KB carcinoma cells	Antitumor Activity	Active (IC50 not specified)[1]

Mechanism of Action and Signaling Pathway

IT-143B belongs to the piericidin class of antibiotics, which are known inhibitors of the mitochondrial electron transport chain. The primary target is Complex I (NADH:ubiquinone oxidoreductase)[3][4]. By binding to the ubiquinone binding site of Complex I, piericidins block the transfer of electrons from NADH to ubiquinone, thereby inhibiting oxidative phosphorylation and cellular respiration. This disruption of ATP production can lead to apoptosis in susceptible cells.



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Caption: Putative signaling pathway of **IT-143B**, inhibiting Complex I of the mitochondrial electron transport chain.

Experimental Protocols

In Vitro Cell Viability Assay (Based on MTT Assay)

This protocol is designed to determine the cytotoxic effects of **IT-143B** on a cancer cell line (e.g., KB carcinoma cells).

- Cell Seeding:
 - Culture cells in appropriate media and conditions.
 - Trypsinize and count the cells.
 - Seed 5,000-10,000 cells per well in a 96-well plate.
 - Incubate for 24 hours to allow for cell attachment.
- Compound Treatment:

- Prepare a stock solution of **IT-143B** in DMSO.
- Perform serial dilutions of the **IT-143B** stock solution in culture media to achieve the desired final concentrations.
- Remove the old media from the 96-well plate and add 100 μ L of the media containing the different concentrations of **IT-143B** to the respective wells. Include a vehicle control (DMSO) and a no-treatment control.
- Incubate for 48-72 hours.
- MTT Assay:
 - Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate for 4 hours at 37°C.
 - Remove the media and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the percentage of viability against the log of the **IT-143B** concentration.
 - Determine the IC50 value using non-linear regression analysis.

Minimum Inhibitory Concentration (MIC) Assay (Broth Microdilution)

This protocol is to determine the minimum concentration of **IT-143B** that inhibits the visible growth of a microorganism (e.g., *Micrococcus luteus*).

- Inoculum Preparation:

- Culture the bacteria in an appropriate broth medium overnight.
- Dilute the overnight culture to achieve a standardized inoculum density (e.g., 5×10^5 CFU/mL).
- Compound Dilution:
 - Prepare a stock solution of **IT-143B** in a suitable solvent (e.g., DMSO).
 - Perform a two-fold serial dilution of **IT-143B** in a 96-well microtiter plate with the appropriate broth medium.
- Inoculation and Incubation:
 - Add the standardized bacterial inoculum to each well of the microtiter plate.
 - Include a positive control (bacteria with no compound) and a negative control (broth only).
 - Incubate the plate at the optimal temperature for the microorganism for 18-24 hours.
- MIC Determination:
 - Visually inspect the wells for turbidity.
 - The MIC is the lowest concentration of **IT-143B** at which there is no visible growth of the microorganism[5][6].

Safe Handling and Personal Protective Equipment (PPE)

As a potent bioactive compound, all handling of **IT-143B** should be performed with appropriate engineering controls and personal protective equipment to minimize exposure.

- Engineering Controls:
 - All weighing and preparation of stock solutions of **IT-143B** should be conducted in a certified chemical fume hood or a powder containment hood.

- Use a dedicated and clearly labeled area for working with **IT-143B**.
- Personal Protective Equipment (PPE):
 - Gloves: Wear two pairs of chemical-resistant gloves (e.g., nitrile gloves).
 - Eye Protection: Chemical safety goggles are mandatory.
 - Lab Coat: A fully buttoned lab coat should be worn.
 - Respiratory Protection: For handling larger quantities of the solid compound or when there is a risk of aerosolization, a respirator may be necessary. Consult your institution's Environmental Health and Safety (EHS) department.

Spill and Exposure Procedures

- Minor Spill:
 - Alert others in the immediate area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert absorbent material.
 - Clean the area with a suitable solvent, followed by soap and water.
 - Collect all contaminated materials in a sealed, labeled hazardous waste container.
- Major Spill:
 - Evacuate the area immediately.
 - Alert your supervisor and institutional EHS.
 - Prevent others from entering the area.
 - Follow your institution's emergency procedures.
- Skin Contact:

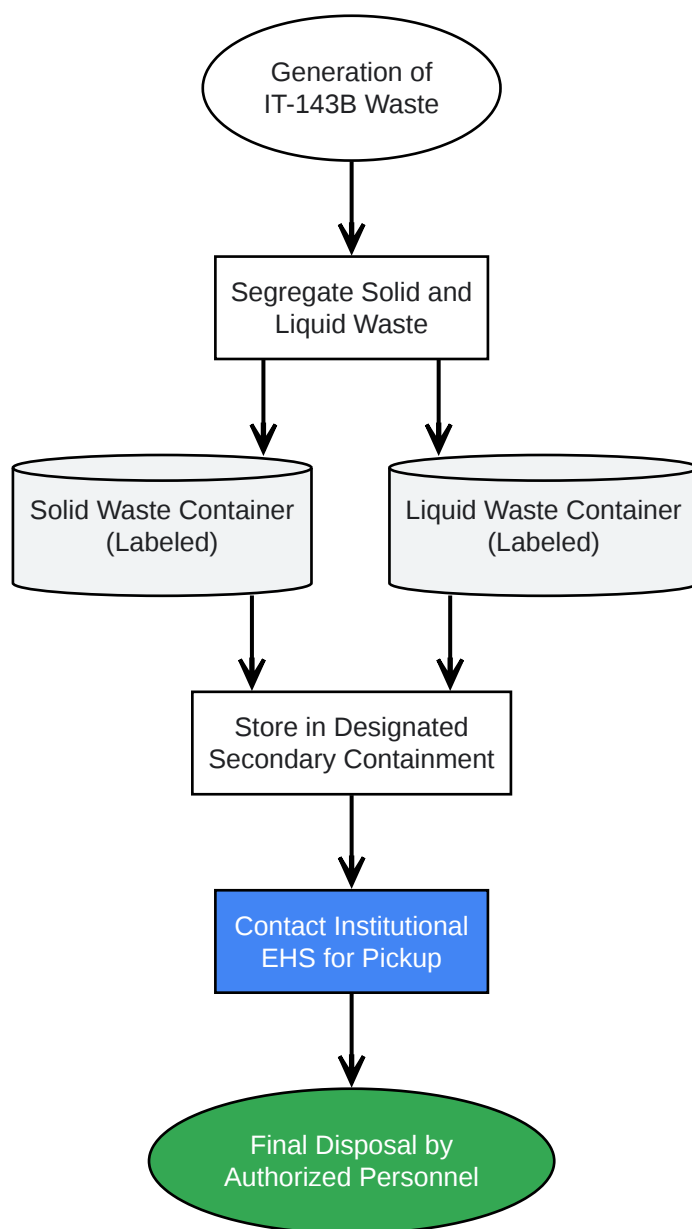
- Immediately flush the affected area with copious amounts of water for at least 15 minutes.
- Remove contaminated clothing.
- Seek medical attention.
- Eye Contact:
 - Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
 - Seek immediate medical attention.

Disposal of IT-143B Waste

All waste containing **IT-143B**, including pure compound, stock solutions, contaminated labware, and media, must be treated as hazardous chemical waste.

- Waste Segregation:
 - Do not mix **IT-143B** waste with other waste streams unless explicitly permitted by your institution's EHS office.
 - Segregate solid and liquid waste into separate, clearly labeled hazardous waste containers.
- Waste Containers:
 - Use leak-proof, shatter-resistant containers that are chemically compatible with the waste.
 - Containers must be kept closed except when adding waste.
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste," the full chemical name "**IT-143B**," and any associated hazard warnings.
- Final Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional and regulatory procedures for waste disposal.



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Caption: Workflow for the safe disposal of **IT-143B** waste in a laboratory setting.

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